

An In-depth Technical Guide to Sodium tert-Pentoxide: Properties and Applications

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Compound of Interest

Compound Name: Sodium tert-pentoxide

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Abstract

Sodium tert-pentoxide, also known as sodium tert-amoxide (NaOt-Am), is a strong, non-nucleophilic alkoxide base with significant applications in organic synthesis. Its sterically hindered nature makes it a highly selective reagent for a variety of chemical transformations, including deprotonation, etherification, and condensation reactions. This guide provides a comprehensive overview of the physical and chemical properties of **sodium tert-pentoxide**, detailed experimental protocols for its synthesis and use, and a summary of its key applications in pharmaceutical and materials science research.

Core Physical and Chemical Properties

Sodium tert-pentoxide is a white to off-white or pale yellow powder that is highly reactive and sensitive to moisture and air.^{[1][2]} It is a corrosive substance that requires careful handling in an inert atmosphere.^[1]

Physical Properties

The physical characteristics of **sodium tert-pentoxide** are summarized in the table below. Data has been aggregated from various chemical suppliers and literature sources.

Property	Value	Source(s)
Appearance	White to off-white or pale yellow powder/crystals	[2][3]
Molecular Formula	C ₅ H ₁₁ NaO	[2][3]
Molecular Weight	110.13 g/mol	[2][3]
Melting Point	~200 °C	[4][5]
Density	~0.900 - 0.904 g/mL at 25 °C	[2][4]
Flash Point	-21 °C	[4][5]
Solubility	Reacts violently with water. Soluble in THF, toluene, hexane, and other hydrocarbons.	[1][6][7]

Chemical Identification

Identifier	Value	Source(s)
CAS Number	14593-46-5	[2][3]
EC Number	238-639-4	[5]
MDL Number	MFCD00064245	[2]
PubChem ID	2733478	[2]
InChI Key	CGRKYEALWSRNJS-UHFFFAOYSA-N	[7]
Canonical SMILES	<chem>CCC(C)(C)[O-].[Na+]</chem>	[7]
Synonyms	Sodium tert-amoxide, NaOt-Am, tert-Amyl alcohol sodium salt, Sodium 2-methylbutan-2-olate	[2][3]

Reactivity and Chemical Behavior

Sodium tert-pentoxide's utility stems from its properties as a strong, sterically hindered base. [8] Its reactivity is comparable to the more common potassium tert-butoxide.

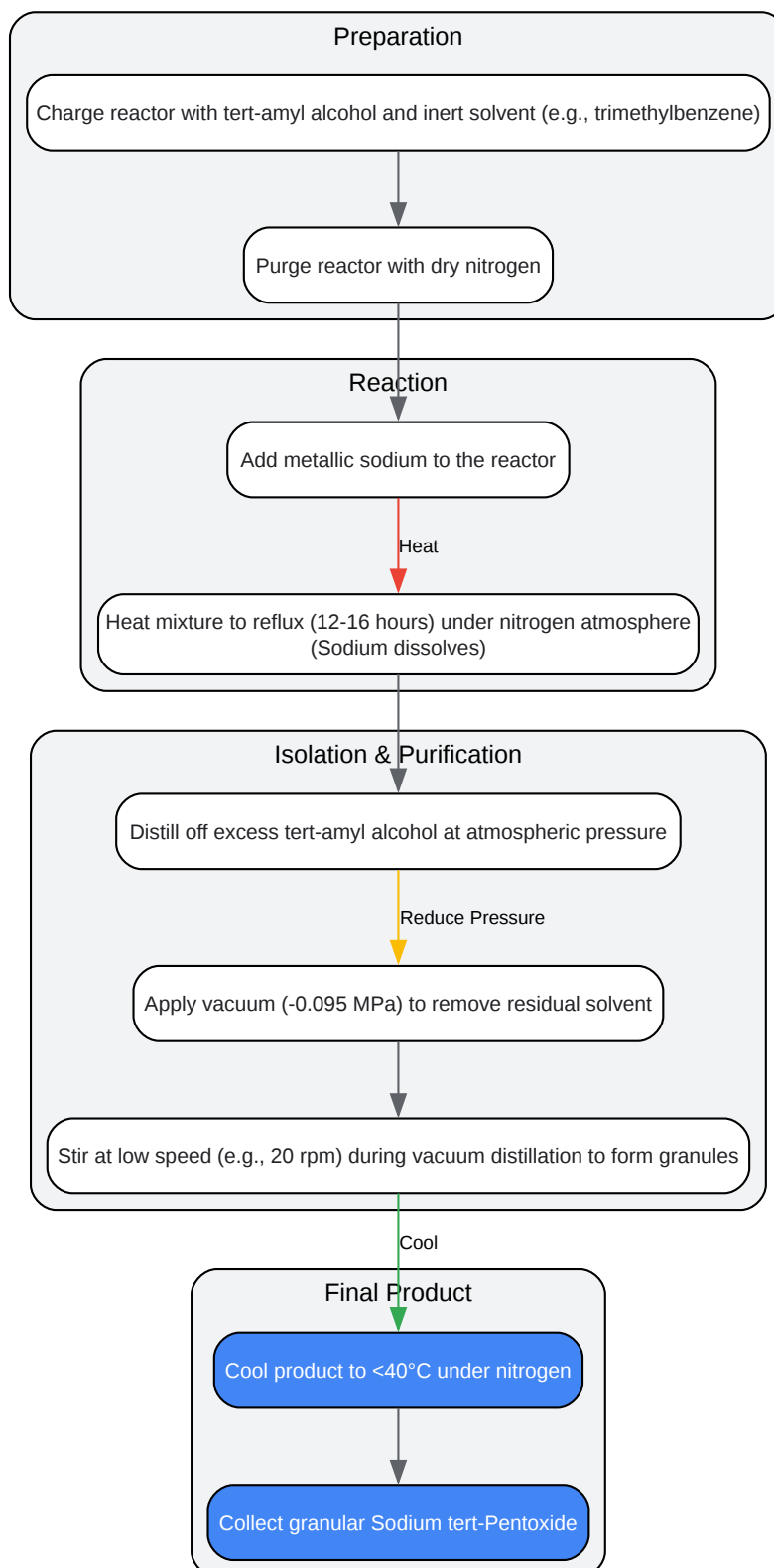
- **Strong Base:** It is a potent, non-nucleophilic base capable of deprotonating weak carbon acids, facilitating reactions such as the alkylation of ketones and the formation of carbon-carbon bonds.[2][8] Its alkalinity is greater than that of inorganic bases like sodium hydroxide.[9]
- **Moisture and Air Sensitivity:** **Sodium tert-pentoxide** reacts readily with atmospheric moisture and carbon dioxide.[6] This hydrolysis reaction liberates tert-amyl alcohol and forms sodium hydroxide and sodium carbonate, diminishing its efficacy.[6] Consequently, it must be handled and stored under an inert atmosphere (e.g., nitrogen or argon).[2]
- **Reaction with Water:** It reacts violently with water, which can release flammable gases.[1]
- **Thermal Stability:** The solid material should be stored in a cool, dry place away from sources of ignition.[6]

Experimental Protocols

The following sections provide detailed methodologies for the laboratory-scale synthesis of **sodium tert-pentoxide** and a representative application in organic synthesis.

Synthesis of Granular Sodium tert-Pentoxide

This protocol is adapted from a patented manufacturing method for producing granular **sodium tert-pentoxide**. [10] The process involves the reaction of metallic sodium with an excess of tert-amyl alcohol in an inert solvent.



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Caption: Workflow for the synthesis of granular **sodium tert-pentoxide**.

- Four-neck round-bottom flask (2000 mL) equipped with a mechanical stirrer, thermometer, reflux condenser, and nitrogen inlet/outlet.
- Heating mantle.
- Distillation apparatus.
- Vacuum pump.
- tert-Amyl alcohol (tertiary amyl alcohol), anhydrous.
- Metallic sodium (sodium metal), as wire or chunks.
- Inert organic solvent (e.g., trimethylbenzene), anhydrous.
- Dry nitrogen gas supply.
- Reactor Setup: In a dry 2000 mL four-neck flask, add 747 g (8.49 mol) of tert-amyl alcohol and 523 g of trimethylbenzene under a positive pressure of dry nitrogen.[\[10\]](#)
- Addition of Sodium: Carefully add 65 g (2.83 mol) of metallic sodium to the stirred solution. [\[10\]](#) The molar ratio of tert-amyl alcohol to sodium is approximately 3:1.[\[10\]](#)
- Reaction: Heat the mixture to reflux using a heating mantle. Maintain the reflux for 12-16 hours under a continuous nitrogen atmosphere until all the metallic sodium has dissolved completely.[\[10\]](#)
- Solvent Removal (Atmospheric): Replace the reflux condenser with a distillation apparatus. Heat the mixture to distill off the excess tert-amyl alcohol at atmospheric pressure.[\[10\]](#)
- Solvent Removal (Vacuum): Once the bulk of the tert-amyl alcohol has been removed, connect the flask to a vacuum pump and reduce the pressure to approximately -0.095 MPa to distill the residual trimethylbenzene.[\[10\]](#)
- Granulation: During the vacuum distillation, maintain a slow stirring rate of about 20 rpm. This helps in the formation of uniform, granular particles of **sodium tert-pentoxide**.[\[10\]](#)

- **Product Isolation:** Once the solvent has been completely removed, discontinue heating and allow the granular product to cool to below 40 °C under a nitrogen atmosphere.^[10] The final product can then be collected and stored in a tightly sealed container under inert gas.

Application: α -Alkylation of a Ketone

Sodium tert-pentoxide is an effective base for the alkylation of ketones at the α -position.^[5] This representative protocol outlines the methylation of 2-phenylcyclohexanone.

- Three-neck round-bottom flask equipped with a magnetic stir bar, thermometer, septum, and nitrogen inlet.
- Syringes for liquid transfer.
- Ice-water bath.
- 2-Phenylcyclohexanone.
- **Sodium tert-pentoxide.**
- Anhydrous tetrahydrofuran (THF).
- Methyl iodide (Iodomethane).
- Saturated aqueous ammonium chloride (NH₄Cl) solution.
- Diethyl ether or ethyl acetate for extraction.
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄).
- Rotary evaporator.
- **Reaction Setup:** In a flame-dried three-neck flask under a nitrogen atmosphere, dissolve 2-phenylcyclohexanone (e.g., 10 mmol) in anhydrous THF (e.g., 50 mL).
- **Deprotonation:** Cool the solution to 0 °C using an ice-water bath. While stirring, add **sodium tert-pentoxide** (e.g., 1.1 eq, 11 mmol) portion-wise over 5-10 minutes. Allow the resulting enolate solution to stir at 0 °C for 30-60 minutes.

- **Alkylation:** Add methyl iodide (e.g., 1.2 eq, 12 mmol) dropwise to the enolate solution via syringe, maintaining the temperature at 0 °C. After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 2-4 hours, or until TLC analysis indicates the consumption of the starting material.
- **Workup:** Quench the reaction by slowly adding saturated aqueous NH₄Cl solution. Transfer the mixture to a separatory funnel and extract with diethyl ether or ethyl acetate (3 x 50 mL).
- **Purification:** Combine the organic extracts, wash with brine, and dry over anhydrous MgSO₄. Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator. The crude product can be further purified by column chromatography on silica gel.

Applications in Research and Development

Sodium tert-pentoxide is a versatile reagent with broad utility in several areas of chemical science.

- **Organic Synthesis:** It serves as a strong, non-nucleophilic base in a wide range of reactions, including etherification, esterification, intramolecular cyclizations (such as the Dieckmann condensation), and the synthesis of heterocyclic compounds like indoles.^{[8][9][11]} It is particularly valuable for deprotonating weak acids and initiating bond-forming reactions.^[2]
- **Pharmaceutical Development:** The reagent plays a crucial role in the synthesis of active pharmaceutical ingredients (APIs) and their intermediates.^{[2][8]} Its ability to facilitate the construction of complex molecular frameworks makes it essential for developing new therapeutic agents.^[11]
- **Polymer Chemistry:** It is used as a catalyst or initiator in polymerization reactions, particularly in the creation of polyolefins, which are used to produce plastics and elastomers.^{[2][11]}
- **Materials Science:** It is employed in the synthesis of high-performance organic pigments, such as diketopyrrolopyrrole (DPP) pigments, which are valued for their stability and bright colors.^[9]

Safety and Handling

Sodium tert-pentoxide is a hazardous chemical that requires strict safety protocols.

- Hazards: It is a flammable solid that is self-heating and may catch fire.[12] It reacts violently with water and causes severe skin burns and eye damage.[1][12] Inhalation may cause respiratory irritation.[12]
- Handling: Always handle **sodium tert-pentoxide** in a chemical fume hood under an inert atmosphere (e.g., in a glovebox or using Schlenk techniques).[6] Wear appropriate personal protective equipment (PPE), including flame-retardant laboratory coats, chemical safety goggles, and gloves.[12] Avoid generating dust and keep away from sources of ignition.[6]
- Storage: Store in a cool, dry, well-ventilated area in a tightly sealed container under inert gas.[2][6] It should be stored away from water, acids, and oxidizing agents.[1]

This guide provides a foundational understanding of **sodium tert-pentoxide** for professionals in the chemical sciences. Its unique properties as a strong, sterically hindered base ensure its continued importance in both academic research and industrial applications.

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References

1. Page loading... [wap.guidechem.com]
2. chemimpex.com [chemimpex.com]
3. Sodium tert-Pentoxide | CymitQuimica [cymitquimica.com]
4. chembk.com [chembk.com]
5. Sodium tert-pentoxide , 2.5M(30wt%)inTHF , 14593-46-5 - CookeChem [cookechem.com]
6. suparnachemicals.co.in [suparnachemicals.co.in]
7. ナトリウムtert-ペントキシド 溶液 1.4 M in THF | Sigma-Aldrich [sigmaaldrich.com]
8. benchchem.com [benchchem.com]
9. guidechem.com [guidechem.com]

- 10. CN102001915A - Manufacturing method of granular sodium tert-pentoxide - Google Patents [patents.google.com]
- 11. nbinno.com [nbinno.com]
- 12. Sodium tert.-Amylate Solutions (in THF, Hexane or Toluene) [evonik.com]
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